

An In-depth Technical Guide to Dibutyldiethyltin-d18

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Compound of Interest

Compound Name: *Dibutyldiethyltin-d18*

Cat. No.: *B15554952*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyldiethyltin-d18 is a deuterated analogue of dibutyldiethyltin, an organotin compound. Organotin compounds are characterized by the presence of at least one tin-carbon bond.

Dibutyldiethyltin-d18 is specifically designed for use as an internal standard in quantitative bioanalytical studies.[1][2][3] The incorporation of 18 deuterium atoms on the butyl groups provides a distinct mass shift, allowing for its differentiation from the non-labeled analyte in mass spectrometry, while maintaining nearly identical chemical and physical properties.[3][4] This characteristic is crucial for correcting variations during sample preparation and analysis, thereby enhancing the accuracy and precision of quantitative methods.[1][5] This guide provides a comprehensive overview of its structure, properties, synthesis, analytical characterization, and applications, with a focus on its role in drug development and toxicology research.

Chemical Structure and Properties

Dibutyldiethyltin-d18 is a tetraorganotin compound with two ethyl groups and two perdeuterated butyl groups covalently bonded to a central tin atom.

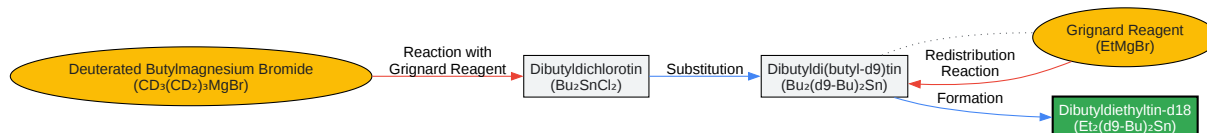
- Chemical Formula: $C_{12}H_{10}D_{18}Sn$
- Molecular Weight: 309.17 g/mol
- Appearance: Typically a colorless oil.
- Solubility: Soluble in organic solvents.

The structure of **Dibutyldiethyltin-d18** is depicted below:

Caption: Chemical structure of **Dibutyldiethyltin-d18**.

Synthesis

The synthesis of isotopically labeled organotin compounds can be achieved through various established organometallic reactions.[6][7][8] A common approach involves the use of Grignard reagents with a deuterated alkyl source. A plausible synthetic route for **Dibutyldiethyltin-d18** is outlined below.



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Caption: Plausible synthetic pathway for **Dibutyldiethyltin-d18**.

This process would involve the reaction of a suitable starting material, such as dibutyldichlorotin, with a deuterated Grignard reagent, followed by further reactions to introduce the ethyl groups.[8][9] Purification is typically achieved by distillation or chromatography.

Analytical Characterization

Mass Spectrometry (MS)

Mass spectrometry is a primary technique for the analysis of **Dibutyldiethyltin-d18**, especially when used as an internal standard.[\[10\]](#)[\[11\]](#) Due to the presence of multiple tin isotopes, the mass spectra of organotin compounds exhibit characteristic isotopic patterns. In tandem MS (MS/MS), specific fragmentation patterns are monitored.

Parameter	Description
Ionization Mode	Electrospray Ionization (ESI) or Electron Ionization (EI) after derivatization for GC-MS. [10] [12]
Parent Ion (M+H) ⁺	m/z ~309 (reflecting the deuteration)
Major Fragments	Loss of butyl-d9 group (-C ₄ D ₉), loss of ethyl group (-C ₂ H ₅)

Table 1: Mass Spectrometric Parameters for **Dibutyldiethyltin-d18**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

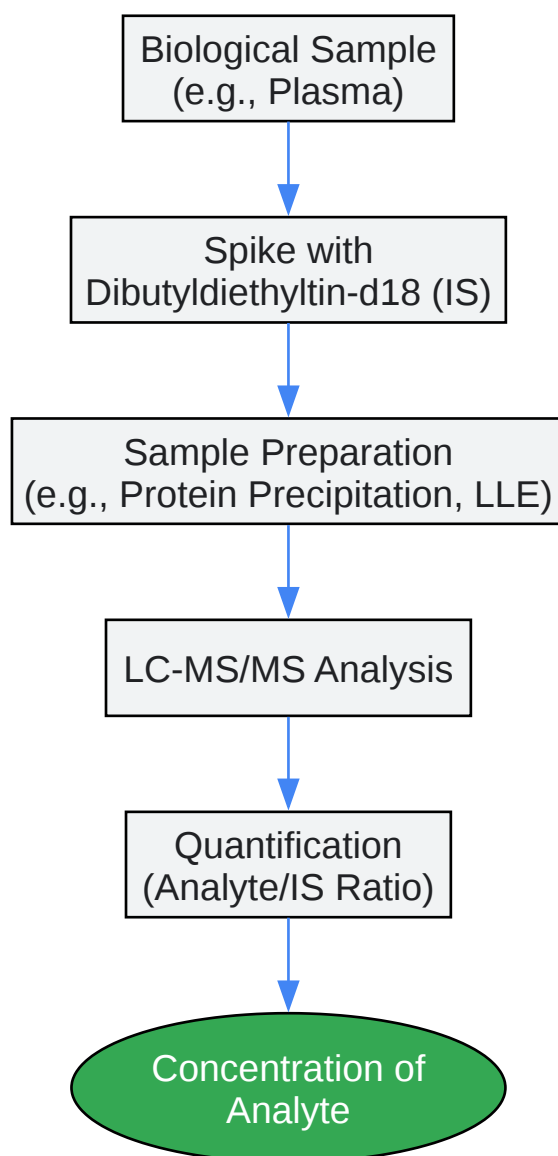
NMR spectroscopy is essential for confirming the structure of **Dibutyldiethyltin-d18** and verifying the position and extent of deuterium incorporation.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Nucleus	Expected Chemical Shift (δ) Range (ppm)	Key Features
¹ H NMR	0.8 - 1.6	Signals corresponding to the ethyl groups. Absence of signals for butyl protons confirms deuteration.
¹³ C NMR	10 - 30	Signals for the ethyl and butyl carbons. C-D couplings may be observed.
¹¹⁹ Sn NMR	-20 to +20	A single resonance, with chemical shift dependent on the solvent and coordination number. [15] [16]

Table 2: Expected NMR Data for **Dibutyldiethyltin-d18**.

Application in Quantitative Bioanalysis

The primary application of **Dibutyldiethyltin-d18** is as an internal standard for the quantification of the parent compound, dibutyldiethyltin, or other related organotins in complex matrices such as plasma, urine, or tissue homogenates.^{[1][2]}



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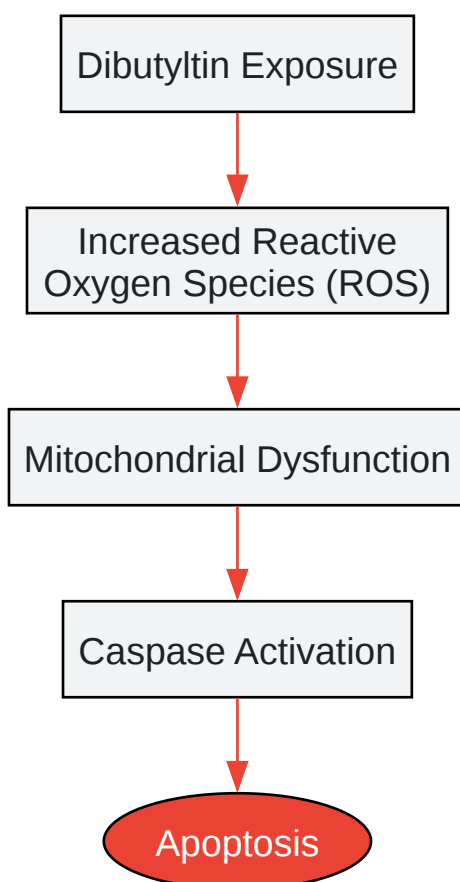
Caption: Workflow for using **Dibutyldiethyltin-d18** as an internal standard.

The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it effectively compensates for variability in extraction recovery, matrix effects (ion suppression or enhancement), and instrument response.[3][4][5]

Toxicology and Metabolism of Dibutyldiethyltin

While **Dibutyldiethyltin-d18** is used in analytical applications, the toxicological properties of its non-deuterated counterpart are of significant interest in drug development and environmental science. Dibutyltin (DBT) compounds are known to be toxic, with effects on the immune system, liver, and nervous system.[17][18][19]

In vitro studies on neuroblastoma cells have shown that DBT can induce cytotoxicity at low micromolar concentrations.[17][18] The mechanisms of toxicity are thought to involve the induction of oxidative stress, mitochondrial membrane potential changes, and ultimately apoptosis.[17][19]



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Caption: Simplified proposed toxicity pathway for Dibutyltin.

Metabolically, organotin compounds can undergo dealkylation in the liver.^[20] The specific metabolic fate of dibutyldiethyltin would likely involve the sequential removal of the ethyl and butyl groups.

Experimental Protocols

Protocol 1: Quantification of Dibutyldiethyltin in Plasma by LC-MS/MS

This protocol describes a general method for the quantification of dibutyldiethyltin in a plasma matrix using **Dibutyldiethyltin-d18** as an internal standard.

- Preparation of Standards and Internal Standard Stock Solutions:
 - Prepare a 1 mg/mL stock solution of dibutyldiethyltin (analyte) in methanol.
 - Prepare a 1 mg/mL stock solution of **Dibutyldiethyltin-d18** (internal standard, IS) in methanol.
 - Serially dilute the analyte stock solution to prepare calibration standards.
 - Prepare a working IS solution at an appropriate concentration (e.g., 100 ng/mL) in methanol.
- Sample Preparation (Protein Precipitation):^[4]
 - To 100 µL of plasma sample, calibration standard, or quality control sample in a microcentrifuge tube, add 20 µL of the working IS solution.
 - Vortex for 10 seconds.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- LC-MS/MS Analysis:
 - LC System: A standard HPLC or UPLC system.
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase: A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Mass Spectrometer: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
 - Ionization: Positive Electrospray Ionization (ESI+).
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for both the analyte and the IS.

Protocol 2: In Vitro Cytotoxicity Assay

This protocol outlines a method to assess the cytotoxicity of dibutyldiethyltin using a human cell line (e.g., neuroblastoma cells) and a cell viability reagent.[\[17\]](#)[\[18\]](#)

- Cell Culture:
 - Culture human neuroblastoma cells (e.g., SH-SY5Y) in appropriate media and conditions (e.g., 37°C, 5% CO₂).
- Assay Procedure:
 - Seed cells in a 96-well plate at a density of 1×10^4 cells per well and allow them to adhere overnight.
 - Prepare serial dilutions of dibutyldiethyltin in cell culture medium.

- Remove the old medium and add 100 μ L of the medium containing different concentrations of the test compound to the wells. Include a vehicle control (e.g., DMSO) and a positive control.
- Incubate the plate for 24 or 48 hours.
- Add a cell viability reagent (e.g., MTT, PrestoBlue) according to the manufacturer's instructions.
- Incubate for the recommended time.
- Measure the absorbance or fluorescence using a plate reader.
- Data Analysis:
 - Calculate the percentage of cell viability relative to the vehicle control.
 - Plot the percentage of viability against the log of the compound concentration.
 - Determine the IC₅₀ value (the concentration that inhibits 50% of cell growth) using non-linear regression analysis.

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